

# An In-depth Technical Guide to 4-Acetylbenzamide: Chemical Structure and Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Acetylbenzamide

Cat. No.: B1313702

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This technical guide provides a comprehensive overview of the chemical properties and synthesis of **4-Acetylbenzamide**, a valuable building block in medicinal chemistry and organic synthesis. This document details its chemical structure, summarizes key quantitative data, and provides established experimental protocols for its preparation.

## Chemical Structure and Identification

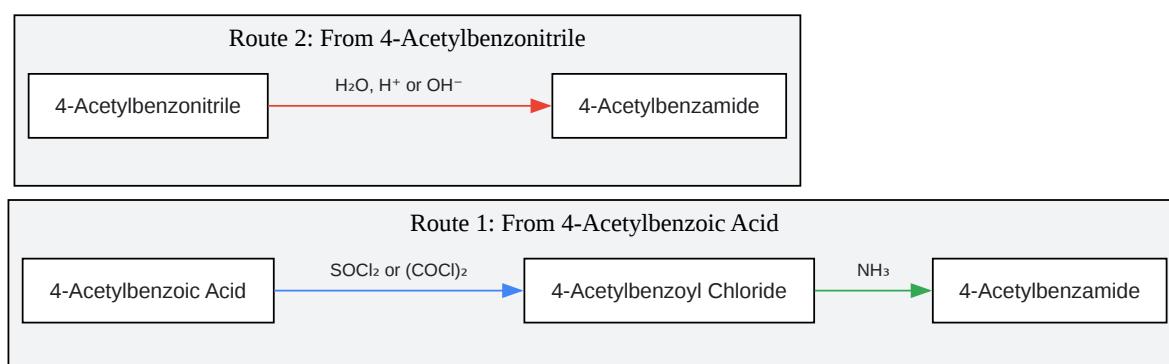
**4-Acetylbenzamide** is an aromatic compound featuring both an acetyl group and a carboxamide group attached to a benzene ring in a para configuration.

Identifier	Value
IUPAC Name	4-acetylbenzamide
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>2</sub>
Molecular Weight	163.17 g/mol <a href="#">[1]</a>
Canonical SMILES	CC(=O)C1=CC=C(C=C1)C(=O)N
InChI	InChI=1S/C9H9NO2/c1-6(11)7-2-4-8(5-3-7)9(10)12/h2-5H,1H3,(H2,10,12) <a href="#">[1]</a>
InChIKey	WAHWLAFXEOULIP-UHFFFAOYSA-N <a href="#">[1]</a>
CAS Number	67014-02-2 <a href="#">[1]</a>
Physical Form	Solid <a href="#">[1]</a>

## Synthesis of 4-Acetylbenzamide

There are two primary and reliable synthetic routes for the preparation of **4-Acetylbenzamide**. The first pathway proceeds through the corresponding carboxylic acid, 4-acetylbenzoic acid, which is converted to the more reactive acyl chloride intermediate. The second common method involves the hydrolysis of 4-acetylbenzonitrile.

## Synthesis Workflow Diagram



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## References

- 1. 4-Acetylbenzamide 67014-02-2 [sigmaaldrich.com]
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